

batch vs. continuous flow synthesis of azo dyes: a comparison

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2,4,6-
Trimethylanilino)azanum;chloride

Cat. No.: B7723275

[Get Quote](#)

Sources

- [1. The continuous flow synthesis of azos - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. US9394445B2 - Method for continuously preparing water-soluble azo dye by coupling a nebulizer with a pipeline - Google Patents \[patents.google.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. BJOC - The in situ generation and reactive quench of diazonium compounds in the synthesis of azo compounds in microreactors \[beilstein-journals.org\]](#)
- [5. eurekaselect.com \[eurekaselect.com\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. EP4058428A1 - A continuous process for the synthesis of azo dyes involving in-situ generation of diazonium salts - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [batch vs. continuous flow synthesis of azo dyes: a comparison]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b7723275/docs#batch-vs-continuous-flow-synthesis-of-azo-dyes-a-comparison\]](https://www.benchchem.com/product/b7723275/docs#batch-vs-continuous-flow-synthesis-of-azo-dyes-a-comparison)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)